

Comprehensive Structural Elucidation of 1-(2-Chloroethyl)-4-phenylpiperazine Hydrochloride

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Compound of Interest

Compound Name: 1-(2-Chloroethyl)-4-phenylpiperazine hydrochloride

CAS No.: 66158-97-2

Cat. No.: B11723611

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Executive Summary

1-(2-Chloroethyl)-4-phenylpiperazine hydrochloride (CAS: 36245-28-0) serves as a critical pharmacophore in the synthesis of Serotonin Antagonist and Reuptake Inhibitors (SARIs), including Trazodone and Nefazodone. Its structural integrity is defined by the reactive nitrogen mustard moiety—a 2-chloroethyl chain attached to a piperazine nitrogen.

This guide addresses the primary analytical challenge: distinguishing the intact chloroethyl alkylating agent from its hydrolysis products and dimers. We present a self-validating structural elucidation strategy combining NMR spectroscopy, Mass Spectrometry, and kinetic stability profiling, designed to prevent common "false passes" in quality control.

Part 1: Chemical Identity & Synthetic Context

Parameter	Technical Specification
IUPAC Name	1-(2-Chloroethyl)-4-phenylpiperazine dihydrochloride
Molecular Formula	(Typically dihydrochloride)
Molecular Weight	224.73 g/mol (Free Base) / ~297.65 g/mol (2HCl)
Key Functionality	Nitrogen Mustard (Alkylating Agent)
Critical Impurities	1-(2-Hydroxyethyl)-4-phenylpiperazine (Hydrolysis), Bis-piperazine dimer

Synthetic Origin: The compound is typically synthesized via the alkylation of 1-phenylpiperazine with 1-bromo-2-chloroethane or bis(2-chloroethyl)amine. The presence of the phenyl ring stabilizes the

nitrogen, while the

nitrogen (bearing the chloroethyl group) remains basic and nucleophilic, driving the molecule's instability profile.

Part 2: Spectroscopic Characterization Strategy

1. Nuclear Magnetic Resonance (NMR) Logic

The definitive identification relies on distinguishing the ethyl linker's triplets. In the HCl salt form, the protonation of the piperazine nitrogen deshields adjacent protons, shifting them downfield.

Experimental Protocol:

- Solvent: DMSO-
(Preferred over
to ensure solubility of the salt and prevent in-tube degradation).
- Reference: TMS (0.00 ppm).

Signal Assignment Logic:

Proton Environment	Multiplicity	Approx.[1] Shift (ppm)	Mechanistic Explanation
Aromatic Ring	Multiplets	6.80 – 7.30	Characteristic phenyl pattern (ortho/meta/para).
-Cl (-position)	Triplet (Hz)	3.90 – 4.10	Deshielded strongly by the electronegative Chlorine atom.
Piperazine Ring	Broad/Multiplets	3.00 – 3.60	Broadened due to ring flipping and salt formation.
(-position)	Triplet (Hz)	3.40 – 3.55	Deshielded by the cationic Nitrogen (), but less than the Cl-adjacent protons.

“

Critical Check: If the triplet at ~4.0 ppm shifts upfield to ~3.5 ppm and broadens, it indicates hydrolysis to the alcohol (

).

2. Mass Spectrometry (MS) Validation

Mass spectrometry provides the quickest confirmation of the halogen substitution.

- Ionization: ESI+ (Electrospray Ionization).

- Isotope Pattern: The presence of a single Chlorine atom dictates a characteristic 3:1 intensity ratio between the molecular ion and the isotope peak.
- Target Mass (Free Base): 225.1 Da.
- Observed Spectra: Major peak at m/z 225.1 (), minor peak at 227.1 ().
- Fragmentation: Loss of the chloroethyl group () often yields the phenylpiperazine fragment at m/z ~163.

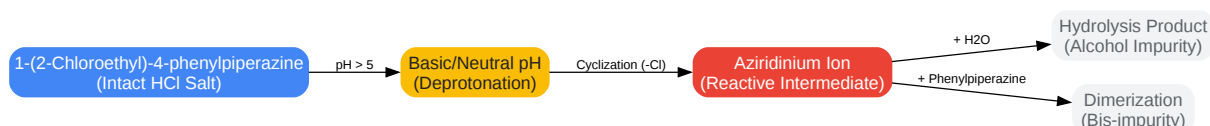
Part 3: Stability & Impurity Profiling (The Aziridinium Trap)

The most common analytical error is analyzing this compound in basic or neutral aqueous media. The free base spontaneously cyclizes to form a highly reactive aziridinium ion, which then degrades.

Mechanism of Instability

The nitrogen lone pair attacks the

-carbon, displacing the chloride. This intermediate is invisible in standard HPLC unless trapped, but its degradation products (alcohol and dimer) are permanent impurities.



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Figure 1: The degradation pathway of the chloroethyl moiety. Analytical samples must be kept acidic to prevent the initial cyclization step.

Part 4: Experimental Protocols

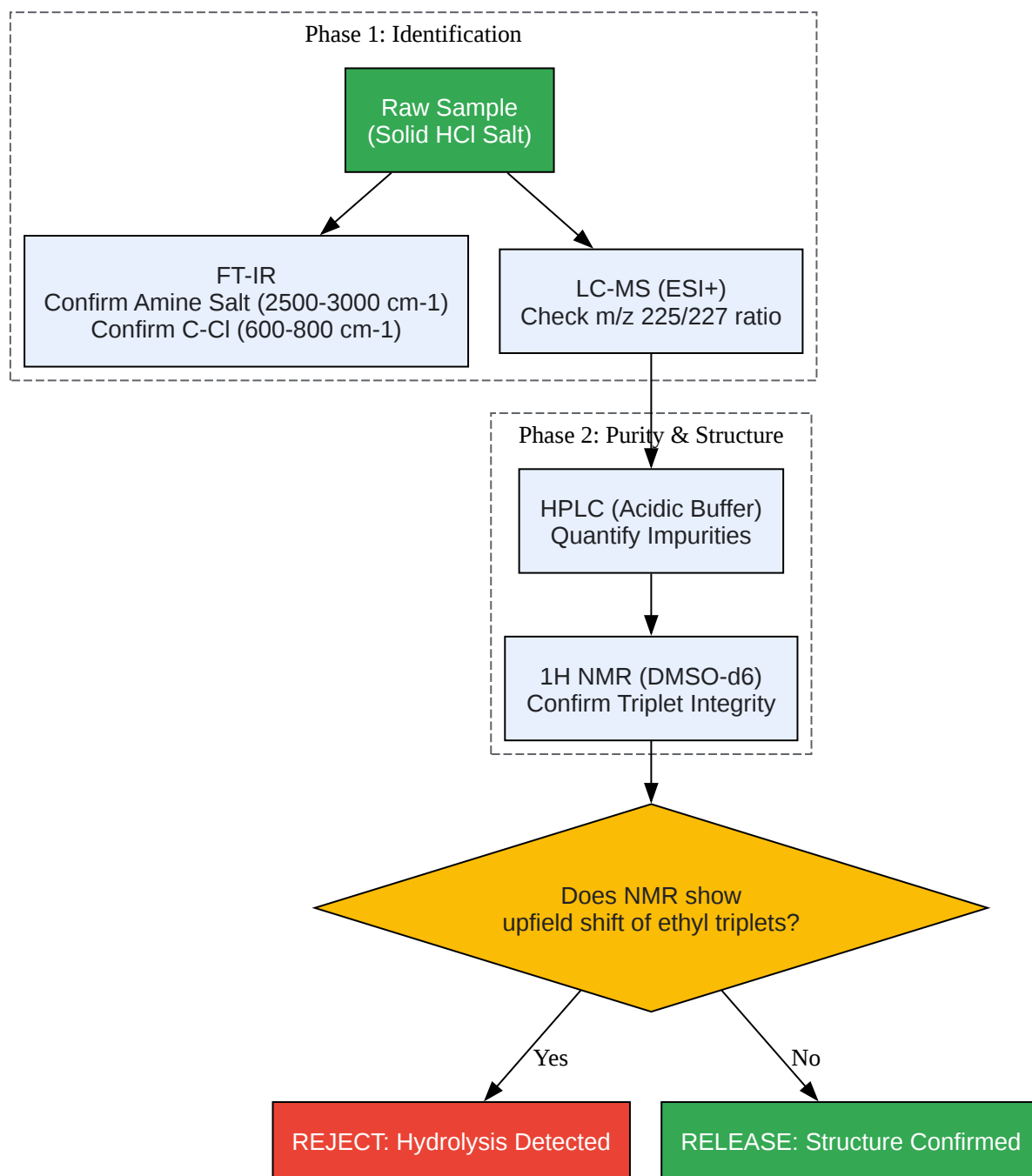
Protocol A: High-Performance Liquid Chromatography (HPLC)

Objective: Quantify purity while suppressing aziridinium formation.

- Column: C18 Reverse Phase (e.g., Waters XBridge or Agilent Zorbax), 150 mm x 4.6 mm, 3.5 μ m.
- Mobile Phase A: 0.1% Phosphoric Acid or Phosphate Buffer (pH 3.0). Note: Low pH is non-negotiable to stabilize the salt form.
- Mobile Phase B: Acetonitrile (ACN).^[2]
- Gradient:
 - 0-2 min: 10% B (Isocratic)
 - 2-15 min: 10%
80% B (Linear Ramp)
 - 15-20 min: 80% B (Wash)
- Flow Rate: 1.0 mL/min.
- Detection: UV at 210 nm (Alkyl chain) and 254 nm (Phenyl ring).
- Sample Diluent: Mobile Phase A (Do not use pure Methanol/Water, as it promotes solvolysis).

Protocol B: Analytical Workflow Logic

This workflow ensures that data gathered from different instruments correlates to the same structural reality.



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Figure 2: Integrated analytical decision tree for structural validation.

References

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